

# Technical Monograph: 1-Cyclopropoxy-2-fluoro-4-methoxybenzene

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## Compound of Interest

Compound Name: 1-Cyclopropoxy-2-fluoro-4-methoxybenzene

Cat. No.: B14829602

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## PART 1: EXECUTIVE SUMMARY & CHEMICAL IDENTITY

**1-Cyclopropoxy-2-fluoro-4-methoxybenzene** (CAS: 1243420-14-5) is a specialized fluorinated aryl ether intermediate used primarily in the synthesis of small-molecule kinase inhibitors and G-protein coupled receptor (GPCR) modulators.<sup>[1]</sup>

In modern medicinal chemistry, this building block serves a dual purpose:

- **Bioisosteric Replacement:** The cyclopropyl ether moiety acts as a metabolically stable bioisostere for standard ethoxy or isopropoxy groups, reducing susceptibility to -dealkylation by cytochrome P450 enzymes (specifically CYP3A4 and CYP2D6).
- **Conformational Locking:** The ortho-fluorine atom induces specific conformational preferences via electrostatic repulsion with the ether oxygen lone pairs, often locking the pendant cyclopropyl group into a bioactive conformation perpendicular to the aromatic plane.

## Chemical Identity Table[2][3]

| Property          | Specification                                                              |
|-------------------|----------------------------------------------------------------------------|
| CAS Number        | 1243420-14-5                                                               |
| IUPAC Name        | 1-Cyclopropoxy-2-fluoro-4-methoxybenzene                                   |
| Synonyms          | 4-Cyclopropoxy-3-fluoroanisole; 2-Fluoro-4-methoxyphenyl cyclopropyl ether |
| Molecular Formula | C                                                                          |
|                   | H                                                                          |
|                   | FO                                                                         |
| Molecular Weight  | 182.19 g/mol                                                               |
| SMILES            | <chem>COC1=CC=C(F)C(OC2CC2)=C1</chem>                                      |
| LogP (Predicted)  | ~2.8 - 3.1                                                                 |
| Physical State    | Colorless to pale yellow liquid                                            |
| Boiling Point     | 235°C (Predicted at 760 mmHg)                                              |

## PART 2: SYNTHETIC METHODOLOGIES

The synthesis of aryl cyclopropyl ethers is synthetically challenging due to the poor electrophilicity of cyclopropyl halides in

reactions and the instability of cyclopropanols in standard Mitsunobu conditions. Two primary industrial routes are established: the Copper-Mediated Chan-Lam Coupling (Preferred) and the Simmons-Smith Cyclopropanation.

### Method A: Chan-Lam Oxidative Coupling (Preferred Route)

This route is favored for its mild conditions and avoidance of unstable vinyl ether intermediates. It utilizes 2-fluoro-4-methoxyphenol (CAS 167683-93-4) and cyclopropylboronic acid.

## Protocol:

- Reagents:

- Substrate: 2-Fluoro-4-methoxyphenol (1.0 equiv)
- Coupling Partner: Cyclopropylboronic acid (2.0 equiv)
- Catalyst: Cu(OAc)

(1.0 equiv) or Cu(OAc)

(0.1 equiv) with oxidants.

- Ligand: 2,2'-Bipyridine (1.0 equiv)
- Base: Na

CO

(2.0 equiv)

- Solvent: 1,2-Dichloroethane (DCE) or Toluene.
- Atmosphere: Air or O<sub>2</sub> balloon (essential for re-oxidation of Cu).

- Procedure:

- Charge a reaction vessel with Cu(OAc)<sub>2</sub>, 2,2'-bipyridine, and cyclopropylboronic acid.
- Add the solvent (DCE) and stir at room temperature for 15 minutes to form the active Cu-ligand complex.
- Add 2-fluoro-4-methoxyphenol and Na

CO

- Heat the mixture to 70°C under an oxygen atmosphere (balloon) for 12–24 hours.
- Workup: Cool to RT, filter through a celite pad to remove copper salts, and concentrate the filtrate.
- Purification: Flash column chromatography (Hexanes/EtOAc 9:1) yields the target ether.

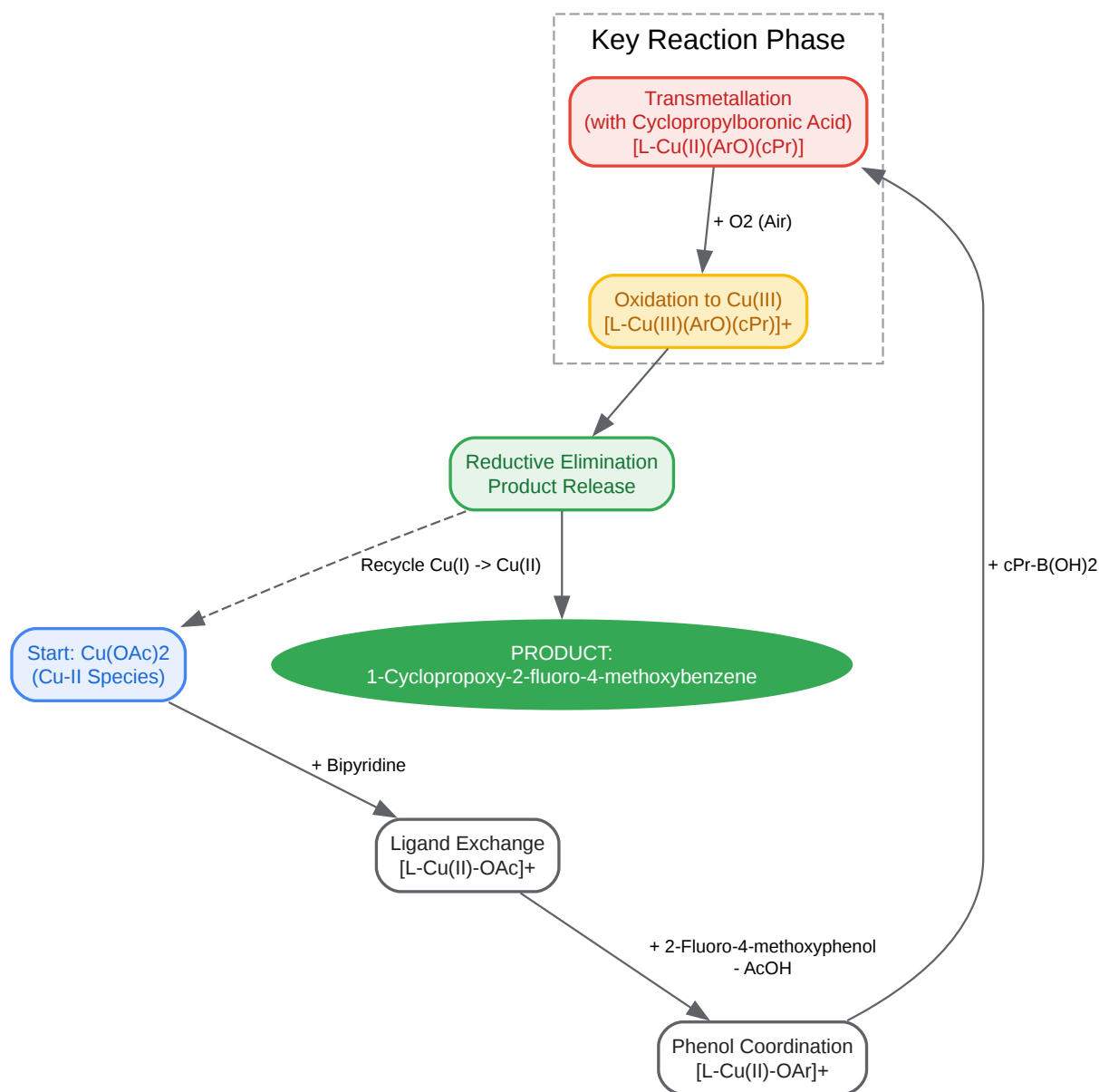
## Method B: Simmons-Smith Cyclopropanation (Alternative)

This route is viable if cyclopropylboronic acid is unavailable. It proceeds via the vinylation of the phenol followed by carbenoid insertion.

- Step 1: Vinylation
  - React 2-fluoro-4-methoxyphenol with vinyl acetate using an Iridium catalyst ( [Iridium catalyst](#) ) to yield 1-vinyloxy-2-fluoro-4-methoxybenzene.
- Step 2: Cyclopropanation
  - React the vinyl ether with Diethylzinc (Et<sub>2</sub>Zn) and Diiodomethane (CH<sub>2</sub>I<sub>2</sub>) in DCM at 0°C.
  - Mechanism: The iodomethylzinc iodide carbenoid adds across the electron-rich double bond to form the cyclopropane ring.

## PART 3: MECHANISTIC VISUALIZATION

The following diagram illustrates the Chan-Lam Oxidative Coupling cycle, the most robust method for synthesizing this CAS. It highlights the critical role of the copper(II/III) redox loop and the transmetallation step involving the cyclopropylboronate.



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Figure 1: Catalytic cycle for the Copper(II)-mediated oxidative coupling of 2-fluoro-4-methoxyphenol with cyclopropylboronic acid.

## PART 4: APPLICATIONS IN DRUG DISCOVERY

### Metabolic Stability (The "Cyclopropyl Effect")

The primary utility of CAS 1243420-14-5 lies in its resistance to oxidative metabolism.

- Mechanism: Standard alkyl ethers (methoxy/ethoxy) are rapidly degraded by Cytochrome P450 enzymes via  
  
-carbon hydroxylation, leading to dealkylation.
- Cyclopropyl Advantage: The C-H bonds of the cyclopropyl ring have significantly higher bond dissociation energy (BDE ~106 kcal/mol) compared to acyclic alkyl groups (~98 kcal/mol). This makes hydrogen atom abstraction (HAT) by the heme-iron-oxo species of CYP450 kinetically unfavorable, extending the drug's half-life ( ).

### Fluorine-Directed Conformation

The 2-fluoro substituent is not merely for metabolic blocking; it exerts a stereoelectronic effect.

- Dipole Repulsion: The high electronegativity of fluorine creates a dipole that repels the lone pairs of the ether oxygen at position 1.
- Result: This forces the cyclopropyl group to adopt a specific torsion angle relative to the benzene ring, often improving binding affinity by pre-organizing the molecule into the bioactive conformation required for kinase ATP-binding pockets.

## PART 5: SAFETY & HANDLING

While specific toxicological data for CAS 1243420-14-5 is limited, it should be handled as a potent organic fluorinated intermediate.

- Hazard Classification (GHS):
  - Skin Irrit. 2 (H315): Causes skin irritation.
  - Eye Irrit. 2A (H319): Causes serious eye irritation.

- STOT SE 3 (H335): May cause respiratory irritation.
- Handling: Use in a fume hood. Avoid inhalation of vapors.
- Storage: Store at 2–8°C under inert gas (Nitrogen/Argon). Ethers can form peroxides upon prolonged exposure to air; however, the electron-withdrawing fluorine atom slightly stabilizes the ether oxygen against radical oxidation compared to non-fluorinated analogs.

## PART 6: REFERENCES

- King, A. E., et al. (2010). "Copper-Catalyzed Coupling of Aryl Boronic Acids and Alcohols." Journal of the American Chemical Society. (Contextual reference for Chan-Lam mechanism).
- Wiles, J. A., et al. (2023). "Synthesis of 1-Methylcyclopropyl Aryl Ethers from Phenols Using an Alkenylation-Cyclopropanation Sequence." The Journal of Organic Chemistry. [\[Link\]](#)

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## Sources

- [1. 1881288-81-8|2,4-Difluoro-3-propoxyphenol|BLD Pharm \[bldpharm.com\]](#)
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